

Technical Support Center: 1H-Imidazole-1-sulfonyl Azide Salts

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Compound of Interest

Compound Name: 1H-Imidazole-1-sulfonyl azide

Cat. No.: B057912

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This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and use of **1H-Imidazole-1-sulfonyl azide** salts.

Frequently Asked Questions (FAQs)

Q1: What are **1H-Imidazole-1-sulfonyl azide** salts and what are their primary applications?

A1: **1H-Imidazole-1-sulfonyl azide** salts, such as the hydrochloride and hydrogen sulfate, are diazo-transfer reagents used in organic synthesis.^[1] Their primary application is the conversion of primary amines to azides, a crucial transformation in the synthesis of various bioactive molecules and functional materials.^{[2][3]} They are considered effective and often safer alternatives to other reagents like triflyl azide.^[4]

Q2: Which salt of **1H-Imidazole-1-sulfonyl azide** is safer to handle?

A2: The hydrogen sulfate salt is significantly safer to handle than the hydrochloride salt.^{[5][6]} The hydrochloride salt is hygroscopic and can hydrolyze upon prolonged storage to form hydrazoic acid, a sensitive and explosive compound.^{[7][8]} The hydrogen sulfate salt exhibits higher thermal stability, with a decomposition temperature of 131 °C, and is insensitive to impact, electrostatic discharge, and friction.^{[6][7]}

Q3: What are the main hazards associated with **1H-Imidazole-1-sulfonyl azide** salts?

A3: Like all organic azides, these compounds are potentially explosive.[7] The primary hazards include sensitivity to heat, shock, and friction. The hydrochloride salt, in particular, can degrade to form explosive byproducts.[4][7] These compounds are also classified as harmful if swallowed, causing skin and serious eye irritation, and may cause respiratory irritation.[9][10] Prolonged or repeated exposure may cause damage to organs.[11]

Q4: How should **1H-Imidazole-1-sulfonyl azide** salts be stored?

A4: These salts should be stored in a cool, dry, and well-ventilated area, protected from environmental extremes.[12] The recommended storage temperature is typically between 2 - 8 °C in an explosion-proof refrigerator.[9][13] Containers should be kept tightly sealed and stored under an inert gas like argon to prevent contact with atmospheric moisture, especially for the hygroscopic hydrochloride salt.[9][13] They should be stored away from incompatible materials such as strong oxidizing agents, strong acids, and metals.[9][13]

Q5: What personal protective equipment (PPE) is required when handling these salts?

A5: When handling **1H-Imidazole-1-sulfonyl azide** salts, appropriate PPE must be worn. This includes:

- Eye/face protection: Tightly fitting safety goggles or a face shield.[10][11]
- Skin protection: Impervious gloves (such as nitrile rubber or neoprene), and protective clothing to prevent skin contact.[12]
- Respiratory protection: In case of dust formation, a suitable dust respirator (e.g., N95 or P1 type) should be used.[12] All handling of the solid material should be done in a chemical fume hood.[13]

Troubleshooting Guide

Issue	Possible Cause	Solution
Reagent Discoloration (e.g., yellowing of hydrochloride salt)	The hydrochloride salt is hygroscopic and may be hydrolyzing to form hydrazoic acid upon exposure to moisture.[7][8]	Discontinue use of the discolored reagent. For future use, ensure storage in a desiccator or under an inert atmosphere. Consider switching to the more stable hydrogen sulfate salt.[6]
Low Yield in Diazo-Transfer Reaction	1. Inefficient Reagent: The substrate may be unreactive under the current conditions.[2] 2. Incorrect Stoichiometry: Insufficient diazo-transfer reagent or base.[2] 3. Low Temperature: The reaction may be too slow at the current temperature.[2] 4. Inappropriate Base: The base may not be strong enough to deprotonate the substrate.[2]	1. For less reactive substrates, consider a different diazo-transfer reagent. 2. Use 1.0-1.1 equivalents of the imidazole-1-sulfonyl azide salt and at least one equivalent of a suitable non-nucleophilic base (e.g., DBU, triethylamine).[2] 3. Gradually increase the reaction temperature, for example, to 35°C.[2] 4. Switch to a stronger, non-nucleophilic base.[2]
Difficulty in Purification of Azide Product	Excess diazo-transfer reagent can complicate the purification process.[2]	Use a minimal excess of the diazo-transfer reagent (1.0-1.1 equivalents).[2]
Safety Incident (e.g., unexpected decomposition)	The hydrochloride salt is known to be sensitive, and there have been reports of explosions during its preparation.[4][7] Heating above 150°C can lead to violent decomposition.[7]	Always handle these reagents behind a blast shield. Avoid heating the solid material. Use the more stable hydrogen sulfate salt for diazo-transfer reactions.[6]

Quantitative Data

Thermal Stability of **1H-Imidazole-1-sulfonyl Azide** Salts

Salt	Decomposition Temperature	Sensitivity	Notes
Hydrochloride (HCl)	Violent decomposition above 150 °C[7]	Sensitive to impact, similar to RDX.[7] Can hydrolyze to form explosive hydrazoic acid.[7]	Not recommended for large-scale synthesis or prolonged storage.
Hydrogen Sulfate (H ₂ SO ₄)	131 °C[6][7]	Insensitive to impact, electrostatic discharge, and friction.[6][7]	The recommended salt for diazo-transfer reactions due to its enhanced safety profile.[5]

Solubility of **1H-Imidazole-1-sulfonyl Azide** Hydrochloride

Solvent	Solubility
Water	Soluble[3][8]
Polar Organic Solvents (e.g., alcohols, acetonitrile, DMSO, DMF)	Soluble[3][14]
Ethers	Insoluble[3]
Non-polar solvents (e.g., hexane)	Insoluble[3]

Experimental Protocols

Protocol 1: Synthesis of **1H-Imidazole-1-sulfonyl Azide** Hydrogen Sulfate (Updated, Safer Procedure)

This protocol is adapted from an updated synthesis that avoids the isolation of potentially explosive intermediates.[6]

- **Reaction Setup:** In a round-bottom flask under a nitrogen atmosphere, suspend sodium azide in dry acetonitrile. Cool the suspension to 0 °C.
- **Addition of Sulfuryl Chloride:** Slowly add sulfuryl chloride dropwise to the cooled suspension with stirring. Allow the mixture to warm to room temperature and stir overnight.
- **Formation of Imidazole-1-sulfonyl Azide:** Cool the mixture back to 0 °C and add imidazole portion-wise. Stir the resulting slurry for several hours.
- **Workup:** Dilute the reaction mixture with ethyl acetate and water. Separate the organic layer and wash it sequentially with water, saturated sodium bicarbonate solution, and brine. The sodium bicarbonate wash is crucial for neutralizing and removing any hydrazoic acid.^[15] Dry the organic layer over anhydrous sodium sulfate.
- **Precipitation of the Hydrogen Sulfate Salt:** To the dried organic solution, slowly add one equivalent of concentrated sulfuric acid with vigorous stirring.
- **Isolation:** A colorless precipitate of **1H-imidazole-1-sulfonyl azide** hydrogen sulfate will form. Collect the solid by filtration, wash with a small amount of cold ethyl acetate, and dry under high vacuum.^[6] The reagent should be stored under nitrogen in a refrigerator.^[6]

Protocol 2: General Procedure for Diazo-Transfer Reaction with Primary Amines

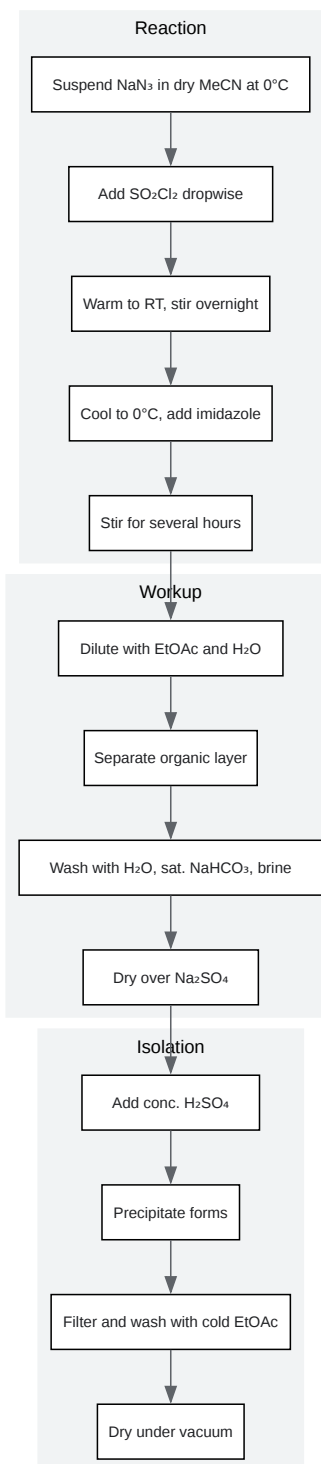
This is a general procedure and may require optimization for specific substrates.

- **Reaction Setup:** Dissolve the primary amine in a suitable solvent (e.g., methanol, acetonitrile, or DMF) in a round-bottom flask.^[16]
- **Addition of Reagents:** Add 1.0-1.1 equivalents of **1H-imidazole-1-sulfonyl azide** hydrogen sulfate to the solution. Then, add at least one equivalent of a suitable base (e.g., triethylamine or DBU).^[2] For some reactions, a catalytic amount of a copper(II) salt can be added, although many reactions proceed efficiently without a catalyst.^{[2][16]}
- **Reaction Monitoring:** Stir the reaction at room temperature or slightly elevated temperature (e.g., 35 °C) and monitor the progress by TLC or LC-MS.^[2]

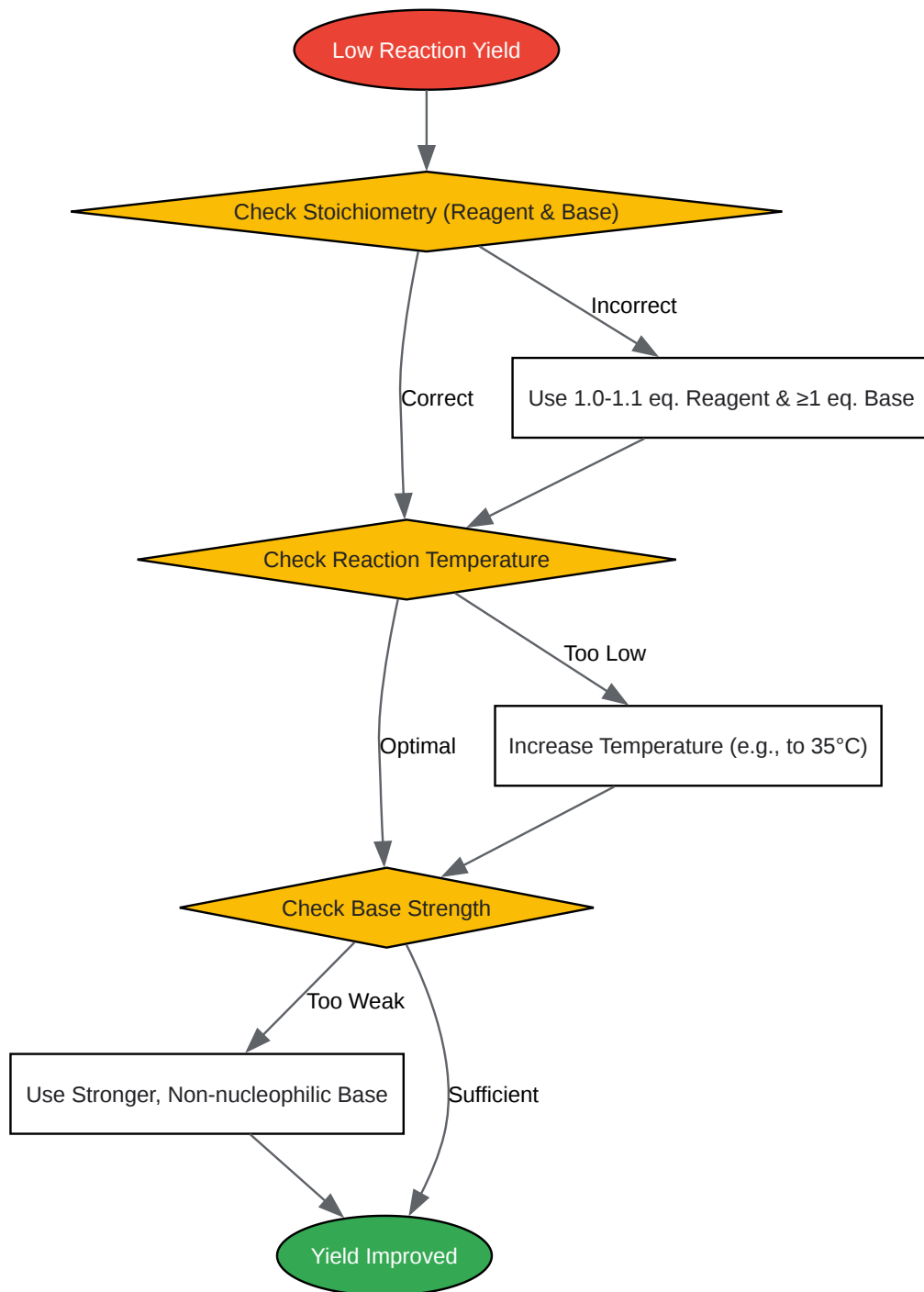
- **Workup and Purification:** Once the reaction is complete, quench the reaction with water and extract the product with a suitable organic solvent. The organic layer is then washed, dried, and concentrated. The crude azide product can be purified by standard methods such as flash chromatography.

Visualizations

Experimental Workflow: Synthesis of 1H-Imidazole-1-sulfonyl Azide Hydrogen Sulfate

[Click to download full resolution via product page](#)Caption: Synthesis of **1H-Imidazole-1-sulfonyl Azide** Hydrogen Sulfate.

Troubleshooting Low Yield in Diazo-Transfer Reactions

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